

# Application Notes and Protocols for ACTH (1-17) TFA In Vitro Assays

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## Compound of Interest

Compound Name: *Acth (1-17) tfa*

Cat. No.: *B15619334*

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

Adrenocorticotrophic hormone (ACTH) (1-17), a peptide fragment of the full-length ACTH, is a potent agonist of the human melanocortin 1 receptor (MC1R). It is produced by the cleavage of pro-opiomelanocortin (POMC) and is more abundant in the skin than  $\alpha$ -melanocyte-stimulating hormone ( $\alpha$ -MSH), another key POMC-derived peptide. Research has shown that ACTH (1-17) is more potent than  $\alpha$ -MSH in stimulating melanogenesis in human melanocytes.<sup>[1]</sup> In addition to its role in pigmentation, ACTH (1-17) has been investigated for its effects on hormone secretion and cell proliferation. These application notes provide detailed protocols for in vitro assays to characterize the activity of ACTH (1-17) trifluoroacetate (TFA).

## Data Presentation

The following tables summarize the in vitro activity of ACTH (1-17) from various studies.

| Parameter | Receptor      | Cell Type                                 | Value                            | Reference |
|-----------|---------------|-------------------------------------------|----------------------------------|-----------|
| Ki        | Human MC1R    | HEK 293 cells                             | 0.21 ± 0.03 nM                   | [1]       |
| EC50      | Human MC2R    | HEK cells                                 | 5.5 ± 1.0 nM                     | [2]       |
| ED50      | Not specified | Fetal and neonatal mouse testicular cells | 0.5 nM (5 x 10 <sup>-10</sup> M) | [3]       |

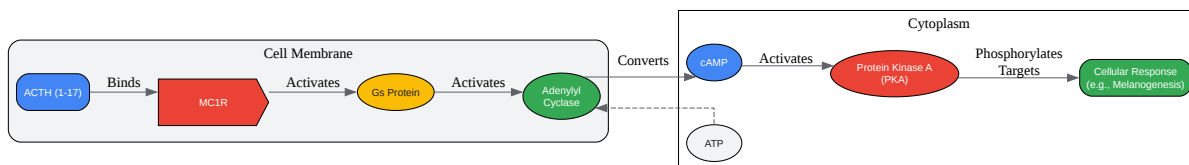
Table 1: Receptor Binding and Potency of ACTH (1-17)

| Assay                    | Cell Type                                 | Observation                      | Concentration                                   | Reference |
|--------------------------|-------------------------------------------|----------------------------------|-------------------------------------------------|-----------|
| Growth Hormone Secretion | Primary rat anterior pituitary cells      | Slight, not significant increase | Micromolar concentrations                       | [4]       |
| Testosterone Production  | Fetal and neonatal mouse testicular cells | >10-fold stimulation             | 2 x 10 <sup>-11</sup> M (lowest effective dose) | [3]       |

Table 2: Functional Effects of ACTH (1-17) in vitro

## Signaling Pathway

ACTH (1-17) primarily exerts its effects through the activation of the MC1R, a G protein-coupled receptor (GPCR). The binding of ACTH (1-17) to MC1R initiates a downstream signaling cascade mediated by the Gs alpha subunit, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP). This signaling pathway is crucial for various physiological responses, including melanogenesis.

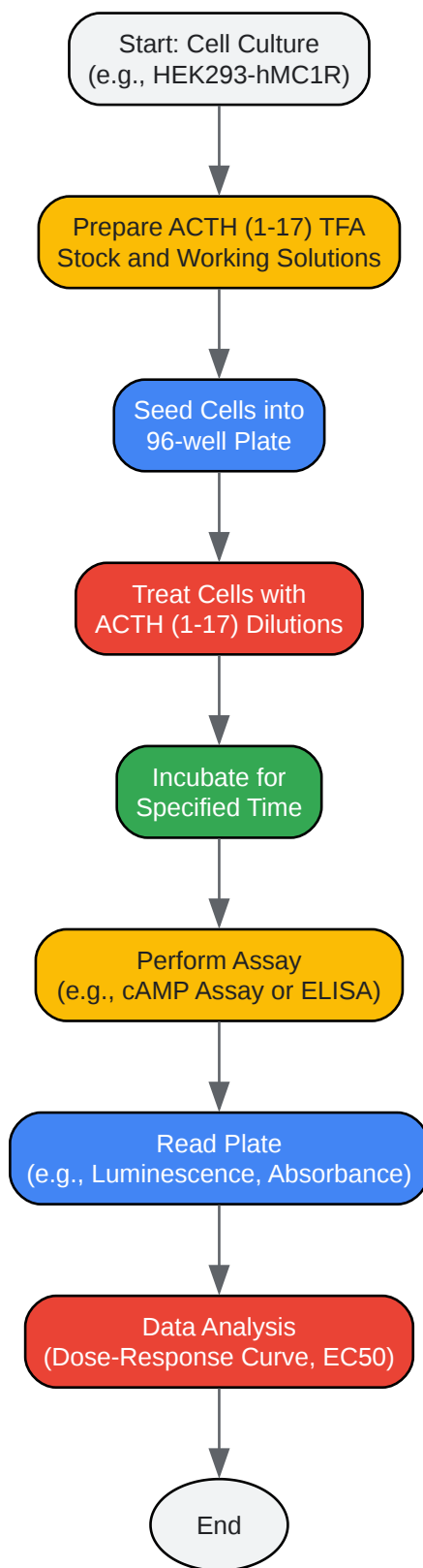


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Caption: Signaling pathway of ACTH (1-17) via the MC1R.

## Experimental Workflow

The general workflow for an in vitro assay with **ACTH (1-17) TFA** involves several key steps, from cell culture to data analysis. The specific details will vary depending on the chosen assay (e.g., cAMP measurement or hormone secretion ELISA).



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Caption: General experimental workflow for in vitro assays.

## Experimental Protocols

### Protocol 1: In Vitro cAMP Assay for MC1R Activation

This protocol describes the measurement of intracellular cAMP levels in response to ACTH (1-17) stimulation in a cell line overexpressing the human MC1R (e.g., HEK293-hMC1R).

Materials:

- HEK293 cells stably expressing human MC1R
- DMEM supplemented with 10% FBS, penicillin/streptomycin
- **ACTH (1-17) TFA**
- Assay buffer (e.g., HBSS with 20 mM HEPES, 0.1% BSA, and 0.5 mM IBMX)
- cAMP assay kit (e.g., LANCE Ultra cAMP Kit, PerkinElmer)
- White opaque 96-well microplates
- Multichannel pipette
- Plate reader capable of time-resolved fluorescence resonance energy transfer (TR-FRET)

Procedure:

- **Cell Culture:** Culture HEK293-hMC1R cells in DMEM supplemented with 10% FBS and antibiotics at 37°C in a humidified atmosphere of 5% CO<sub>2</sub>.
- **Cell Seeding:** Harvest cells and seed them into a white opaque 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of culture medium. Incubate overnight.
- **Preparation of ACTH (1-17) TFA:**
  - Prepare a 1 mM stock solution of **ACTH (1-17) TFA** in sterile water or PBS.
  - Perform serial dilutions in assay buffer to obtain a range of concentrations (e.g., 10<sup>-12</sup> M to 10<sup>-6</sup> M).

- Cell Stimulation:
  - Carefully remove the culture medium from the wells.
  - Add 50  $\mu$ L of assay buffer to each well.
  - Add 50  $\mu$ L of the **ACTH (1-17) TFA** dilutions to the respective wells. Include a vehicle control (assay buffer only).
  - Incubate the plate at room temperature for 30 minutes.
- cAMP Measurement:
  - Following the manufacturer's instructions for the cAMP assay kit, add the detection reagents to each well.
  - Incubate the plate for the recommended time (typically 1-2 hours) at room temperature, protected from light.
- Data Acquisition and Analysis:
  - Read the plate using a TR-FRET-compatible plate reader.
  - Calculate the ratio of the acceptor and donor fluorescence signals.
  - Plot the signal ratio against the logarithm of the ACTH (1-17) concentration to generate a dose-response curve.
  - Determine the EC<sub>50</sub> value using a non-linear regression analysis (sigmoidal dose-response).

## Protocol 2: Hormone Secretion ELISA

This protocol outlines the measurement of a secreted hormone (e.g., testosterone or growth hormone) from cultured cells in response to ACTH (1-17) stimulation.

Materials:

- Appropriate cell line or primary cells (e.g., neonatal mouse testicular cells for testosterone, primary rat anterior pituitary cells for growth hormone)
- Culture medium and supplements
- **ACTH (1-17) TFA**
- 96-well cell culture plates
- ELISA kit specific for the hormone of interest
- Microplate reader for absorbance measurement

Procedure:

- Cell Culture and Seeding:
  - Culture the selected cells under appropriate conditions.
  - Seed the cells into a 96-well plate at a predetermined density and allow them to adhere and stabilize (typically 24-48 hours).
- Preparation of **ACTH (1-17) TFA**:
  - Prepare a stock solution and serial dilutions of **ACTH (1-17) TFA** in the appropriate culture medium.
- Cell Treatment:
  - Remove the existing culture medium from the wells.
  - Add 200  $\mu$ L of the **ACTH (1-17) TFA** dilutions to the corresponding wells. Include a vehicle control (medium only).
  - Incubate the plate for a predetermined period (e.g., 24-48 hours) at 37°C and 5% CO<sub>2</sub>.
- Sample Collection:
  - After incubation, carefully collect the cell culture supernatant from each well.

- Centrifuge the supernatant at 1000 x g for 10 minutes to remove any cellular debris.
- ELISA Procedure:
  - Perform the ELISA for the hormone of interest according to the manufacturer's protocol. This typically involves:
    - Adding standards and samples to the antibody-coated microplate.
    - Incubation steps with detection antibodies and enzyme conjugates.
    - Washing steps to remove unbound reagents.
    - Addition of a substrate solution to generate a colorimetric signal.
    - Stopping the reaction.
- Data Acquisition and Analysis:
  - Measure the absorbance of each well at the recommended wavelength using a microplate reader.
  - Generate a standard curve by plotting the absorbance of the standards against their known concentrations.
  - Determine the concentration of the hormone in each sample by interpolating from the standard curve.
  - Plot the hormone concentration against the ACTH (1-17) concentration to assess the dose-response relationship.

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